

Butanilcaine: An In-depth Guide to its Anatomical Therapeutic Chemical (ATC) Classification

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Compound of Interest

Compound Name: Butanilcaine

Cat. No.: B1196261

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This technical guide provides a comprehensive overview of the Anatomical Therapeutic Chemical (ATC) classification of **Butanilcaine**, a local anesthetic of the amide type. The guide is intended for researchers, scientists, and drug development professionals seeking detailed information on its placement within this global drug classification system.

Butanilcaine is officially assigned the ATC code N01BB05.^{[1][2][3][4][5]} The ATC system, managed by the World Health Organization Collaborating Centre for Drug Statistics Methodology, categorizes active drug ingredients based on the organ or system they act on and their therapeutic, pharmacological, and chemical properties.^[6] The classification of **Butanilcaine** reflects its primary use as a local anesthetic acting on the nervous system.

Hierarchical Classification of Butanilcaine

The ATC code for **Butanilcaine** is structured across five levels, each providing a more specific classification. This hierarchical structure allows for both broad and detailed analysis of drug utilization.

ATC Level	Code	Description
1st Level	N	Nervous System
2nd Level	N01	Anesthetics
3rd Level	N01B	Anesthetics, local
4th Level	N01BB	Amides
5th Level	N01BB05	Butanilcaine

Source: WHO Collaborating Centre for Drug Statistics Methodology, PubChem, KEGG DRUG[1][2]

Detailed Breakdown of the Classification Levels

- N - Nervous System: This top-level classification indicates that **Butanilcaine**'s primary therapeutic action is on the nervous system.[1][2]
- N01 - Anesthetics: Within the nervous system category, **Butanilcaine** is classified as an anesthetic, a substance that induces insensitivity to pain.[1][2]
- N01B - Local Anesthetics: This level further specifies that **Butanilcaine** is a local anesthetic, meaning it reversibly prevents the transmission of nerve impulses in the region to which it is applied, without affecting consciousness.[1][2]
- N01BB - Amides: Chemically, **Butanilcaine** is classified as an amide-type local anesthetic. [1][2] This distinguishes it from the ester-type local anesthetics, with implications for its metabolism, duration of action, and potential for allergic reactions.
- N01BB05 - **Butanilcaine**: This is the specific substance code for **Butanilcaine** within the ATC system.[1][2][3][4][5]

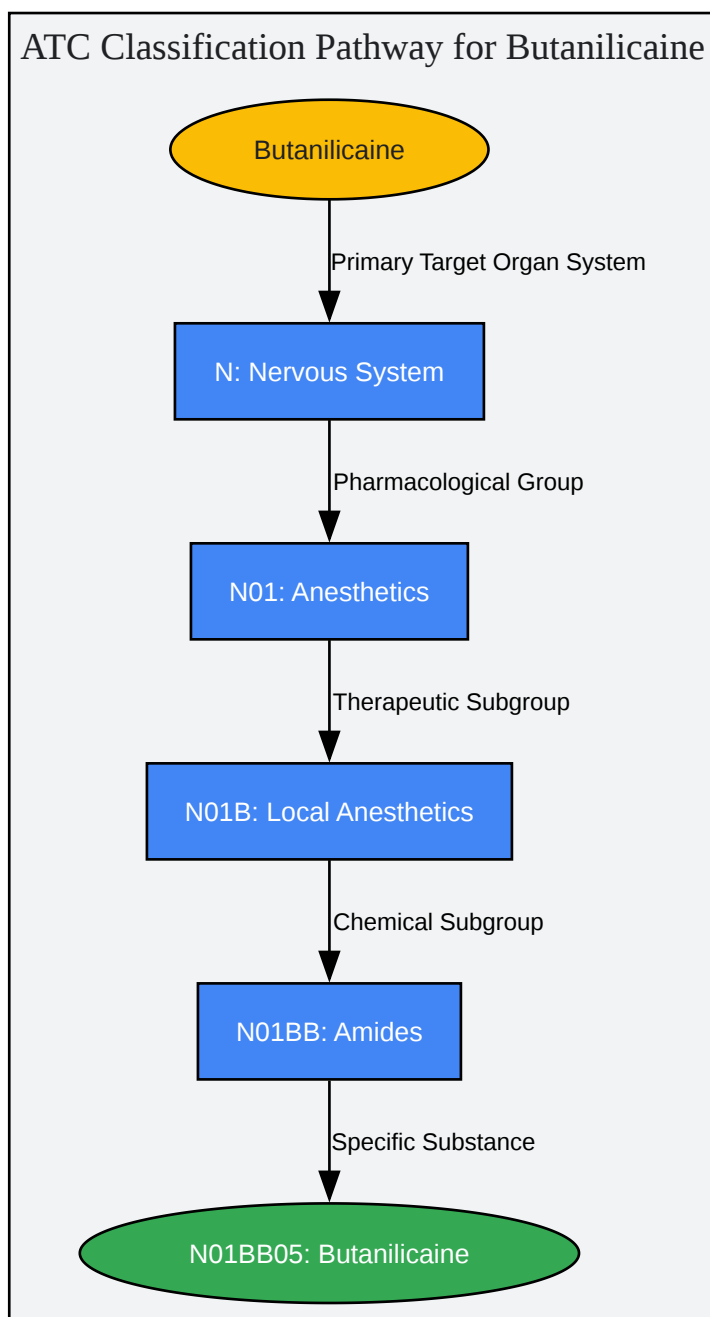
Veterinary Classification

Butanilcaine also has a corresponding ATCvet code, QN01BB05, for use in veterinary medicine.[1] The 'Q' at the beginning of the code specifically denotes its veterinary application,

while the subsequent levels of classification mirror the human ATC code, indicating its use as a local anesthetic of the amide type in animals.

Logical Framework for Butanilcaine's ATC Classification

The following diagram illustrates the decision-making pathway for assigning the ATC code to **Butanilcaine** based on its therapeutic and chemical properties.



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Butanilicaine's ATC Classification Pathway

This guide has detailed the established Anatomical Therapeutic Chemical classification for **Butanilicaine**. A thorough understanding of its ATC code is crucial for pharmacovigilance, drug utilization studies, and regulatory affairs. No specific experimental protocols are cited as the

ATC classification is a standardized system based on the established therapeutic and chemical properties of the drug.

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References

- 1. Butanilcaine | C₁₃H₁₉ClN₂O | CID 22379 - PubChem [pubchem.ncbi.nlm.nih.gov]
- 2. KEGG DRUG: Butanilcaine [kegg.jp]
- 3. msupply.org.nz [msupply.org.nz]
- 4. Butanilcaine [medbox.iab.me]
- 5. ATC Index N01BB05 | Butanilcain [icdcode.info]
- 6. Anatomical Therapeutic Chemical (ATC) Classification [who.int]
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